

Application Notes: The Use of 4-Vinylsyringol in Lipid Oxidation Studies

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Compound of Interest

Compound Name: 4-Vinylsyringol

Cat. No.: B7890379

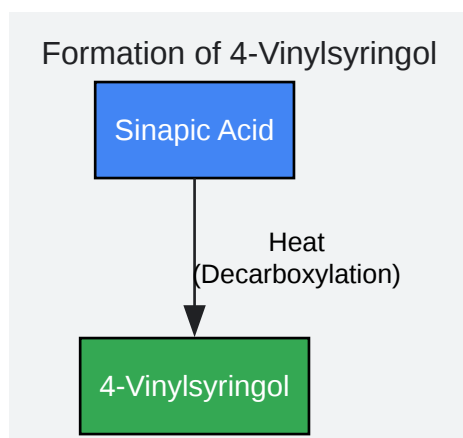
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Introduction

4-Vinylsyringol (also known as canolol) is a potent, lipid-soluble natural phenolic antioxidant. [1][2] It is formed through the thermal decarboxylation of sinapic acid, a compound commonly found in rapeseed (canola). [1][2][3] This process typically occurs during the high-temperature pressing of canola oil. [1][2] Due to its strong antioxidant and antimutagenic properties, **4-vinylsyringol** is of significant interest in the food and pharmaceutical industries for its ability to inhibit lipid oxidation, thereby extending the shelf life of products and protecting against oxidative damage. [1][3] Its antiradical scavenging activity has been reported to be substantially greater than that of well-known antioxidants such as α -tocopherol, vitamin C, β -carotene, and quercetin. [2]

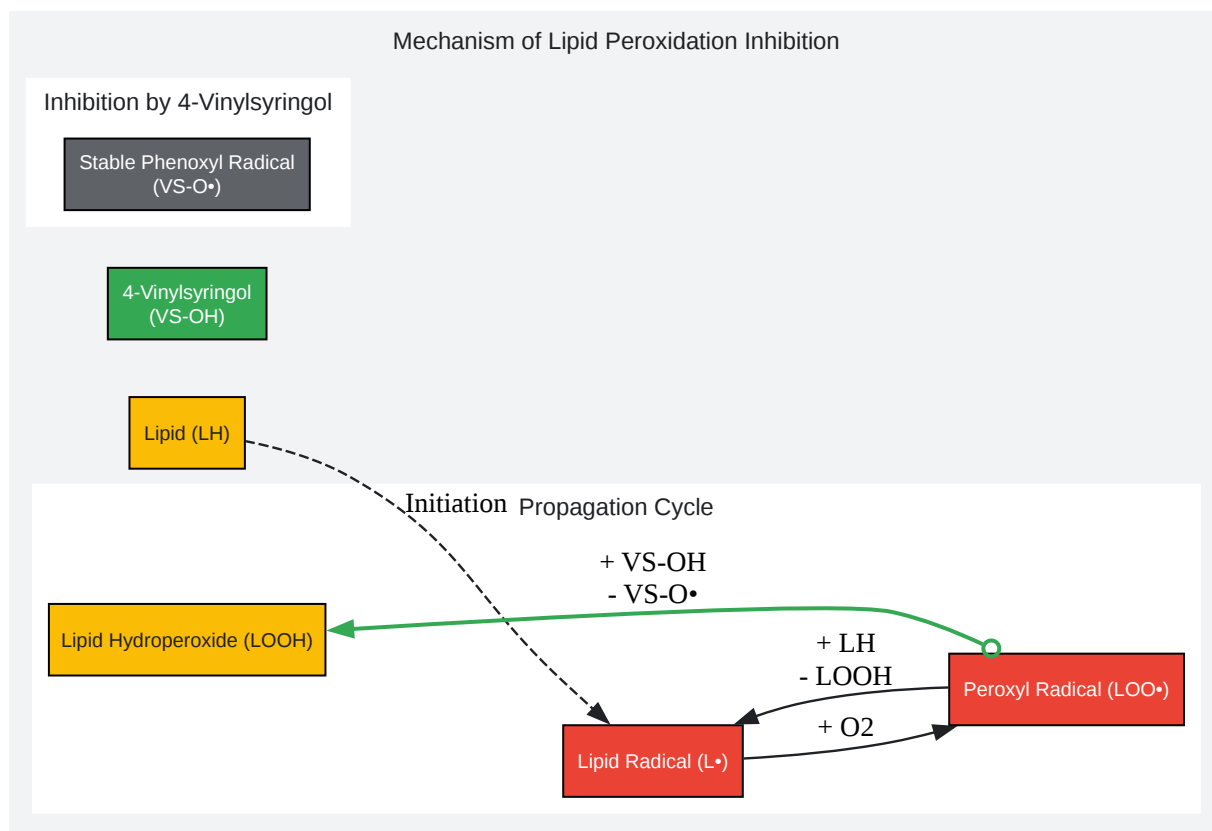
Mechanism of Antioxidant Action

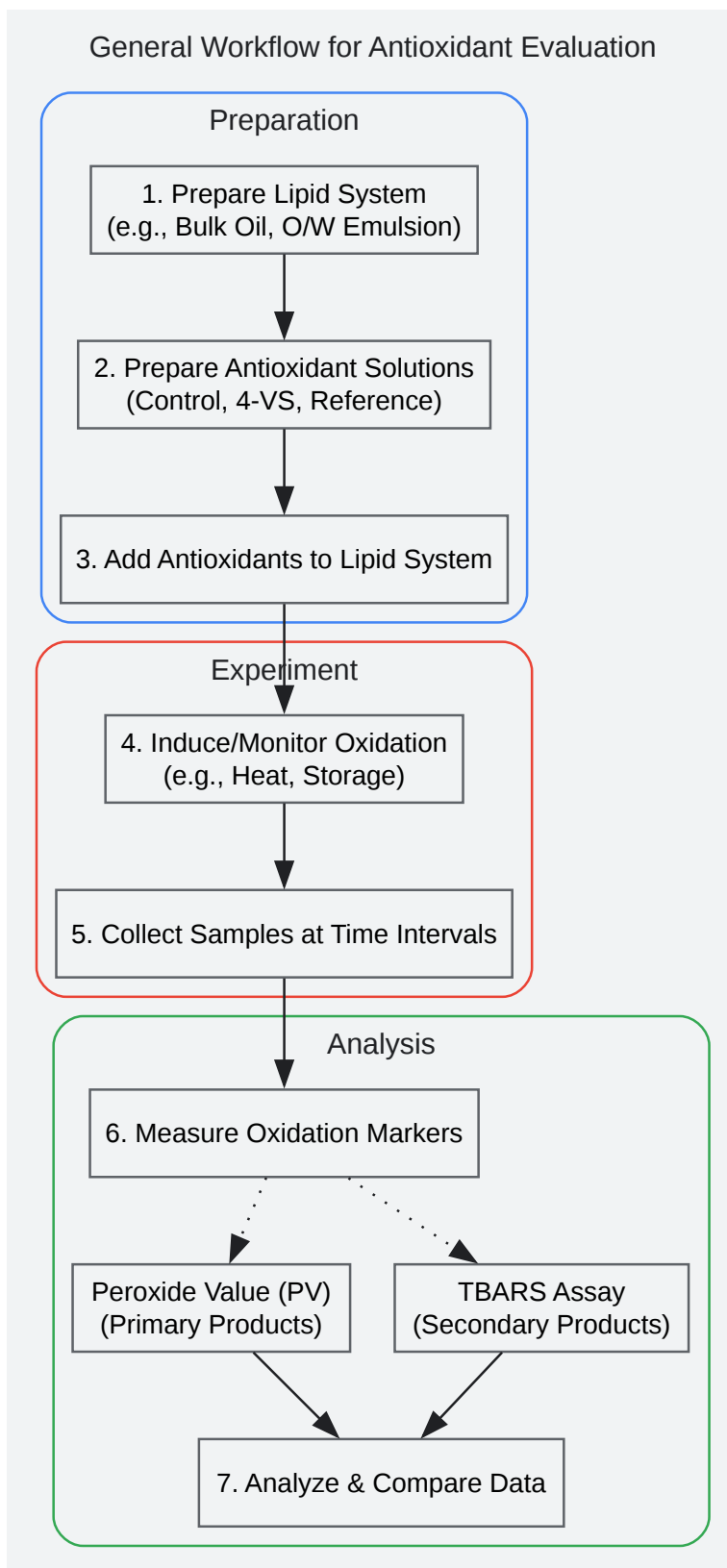
Like other phenolic antioxidants, **4-vinylsyringol** inhibits lipid oxidation primarily by acting as a free radical scavenger. The process of lipid oxidation is a chain reaction involving three stages: initiation, propagation, and termination. During the propagation phase, peroxy radicals ($\text{ROO}\cdot$) are formed, which can abstract hydrogen from other lipid molecules, creating a cascade of oxidation. **4-Vinylsyringol** can donate a hydrogen atom from its phenolic hydroxyl group to these peroxy radicals, converting them into more stable hydroperoxides (ROOH) and forming a stable phenoxyl radical. This action effectively breaks the chain reaction, preventing further degradation of lipids. The additional methoxy groups on the syringol structure enhance its antioxidant capacity. [1]



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Fig 1. Formation of **4-Vinylsyringol** from Sinapic Acid.





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